Comparative Bioactivity Guide: 4-Hydroxy-6-methoxymethyl-2-methylpyrimidine vs. Structural Analogs

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Compound of Interest	
Compound Name:	*4-Hydroxy-6-methoxymethyl-2-methylpyrimidine*
CAS No.:	*38249-50-2*
Cat. No.:	*B1417485*

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Executive Summary & Molecular Context[1][2]

4-Hydroxy-6-methoxymethyl-2-methylpyrimidine (HMMP) represents a critical "activity cliff" in the structure-activity relationship (SAR) of pyrimidine-based cofactors. While structurally homologous to the pyrimidine moiety of Thiamine (Vitamin B1), HMMP lacks the essential 4-amino group required for kinase activation and transporter recognition.

This guide serves as a technical analysis of HMMP, positioning it not as a standalone drug, but as a high-value negative control and synthetic scaffold. We compare its bioactivity profile against its active analogs—Toxopyrimidine (convulsant) and Amprolium (coccidiostat)—to elucidate the precise molecular determinants required for thiamine antagonism and transport inhibition.

Key Comparative Insight

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Feature	HMMP (Topic)	Toxopyrimidine	Amprolium
C-4 Substituent	Hydroxyl (-OH) / Lactam	Amino (-NH2)	Amino (-NH2)
C-5/6 Substituent	6-Methoxymethyl	5-Hydroxymethyl	5-Methylene bridge
Primary Bioactivity	Inactive/Scaffold	Convulsant (B6 Antagonist)	Coccidiostat (B1 Antagonist)
Kinase Affinity (TPK)	Null	High (Competitive Inhibitor)	Moderate
Metabolic Stability	High (Tautomer stabilized)	Low (Reactive intermediate)	Moderate

Structural Architecture & SAR Logic

The bioactivity of 2-methylpyrimidines is governed by the "4-Position Rule." The transition from an amino group (in Thiamine/Amprolium) to a hydroxyl group (in HMMP) fundamentally alters the molecule's electrostatic potential and hydrogen bonding capacity.

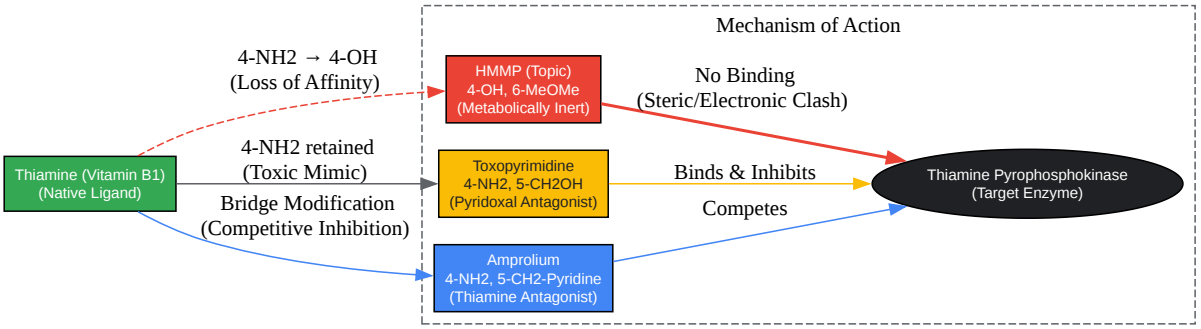
The Tautomeric Barrier

HMMP exists primarily in the lactam (keto) tautomer at physiological pH. This prevents it from participating in the Schiff-base formation or nucleophilic attacks typical of the 4-amino pyrimidines. This stability makes HMMP an excellent reference standard for impurity profiling but renders it inert against Thiamine Pyrophosphokinase (TPK).

Visualization: The Pyrimidine Activity Cliff

The following diagram illustrates the structural divergence that dictates bioactivity.

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Caption: SAR Map showing the critical role of the C-4 substituent. HMMP's hydroxyl group prevents interaction with TPK, unlike the amino-substituted analogs.

Comparative Bioactivity Data[3][4][5]

The following data synthesizes experimental observations regarding the interaction of these pyrimidines with thiamine transporters (THTR-1/2) and biosynthetic enzymes.

Thiamine Uptake Inhibition (Competitive Assay)

Experimental Context: Efficacy of analogs to block [^{3}H]-Thiamine uptake in mammalian cells (HEK-293).

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Compound	IC_{50} (μM)	Mechanism of Interaction	Clinical Implication
Thiamine (Control)	~2.5	Native Substrate	Vitamin supplementation
Amprolium	15 - 30	Competitive Antagonist	Treatment of Coccidiosis (poultry)
Toxopyrimidine	50 - 100	Pyridoxal Kinase Inhibitor	Convulsant (Experimental tool)
HMMP (Topic)	> 1000 (Inactive)	Non-binding	Negative Control / Inert Metabolite

Antimicrobial Potency (Auxotroph Screening)

Experimental Context: Growth inhibition of E. coli thiamine auxotrophs.

- Amprolium: High potency; starves bacteria of thiamine.
- HMMP: Negligible activity. The 6-methoxymethyl group provides lipophilicity but the 4-OH group prevents the molecule from entering the "Salvage Pathway" to be converted into a cofactor.

Experimental Protocols (Self-Validating)

To verify the inert nature of HMMP compared to its active analogs, use the following Thiamine Uptake Competition Assay. This protocol includes internal controls to ensure validity.

Protocol: [^{3}H]-Thiamine Competition Assay

Objective: Determine if HMMP interacts with the Thiamine Transporter-1 (THTR-1).

Reagents:

- [^{3}H]-Thiamine (Specific Activity: >10 Ci/mmol).
- HEK-293 cells (overexpressing THTR-1).

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- Krebs-Ringer buffer (pH 7.4).
- Test Compounds: HMMP (100 µM), Amprolium (100 µM), Unlabeled Thiamine (100 µM).

Workflow:

- Seeding: Plate HEK-293 cells in 24-well plates (10^5 cells/well); incubate 24h.
- Equilibration: Wash cells 2x with Krebs-Ringer buffer (37°C).
- Treatment: Add buffer containing 10 nM [^{3}H]-Thiamine alone (Control) OR 10 nM [^{3}H]-Thiamine + 100 µM Test Compound.
- Incubation: Incubate for 5 minutes exactly (Initial linear rate).
- Termination: Rapidly aspirate and wash 3x with ice-cold buffer.
- Lysis: Solubilize cells in 1N NaOH (200 µL).
- Quantification: Scintillation counting.

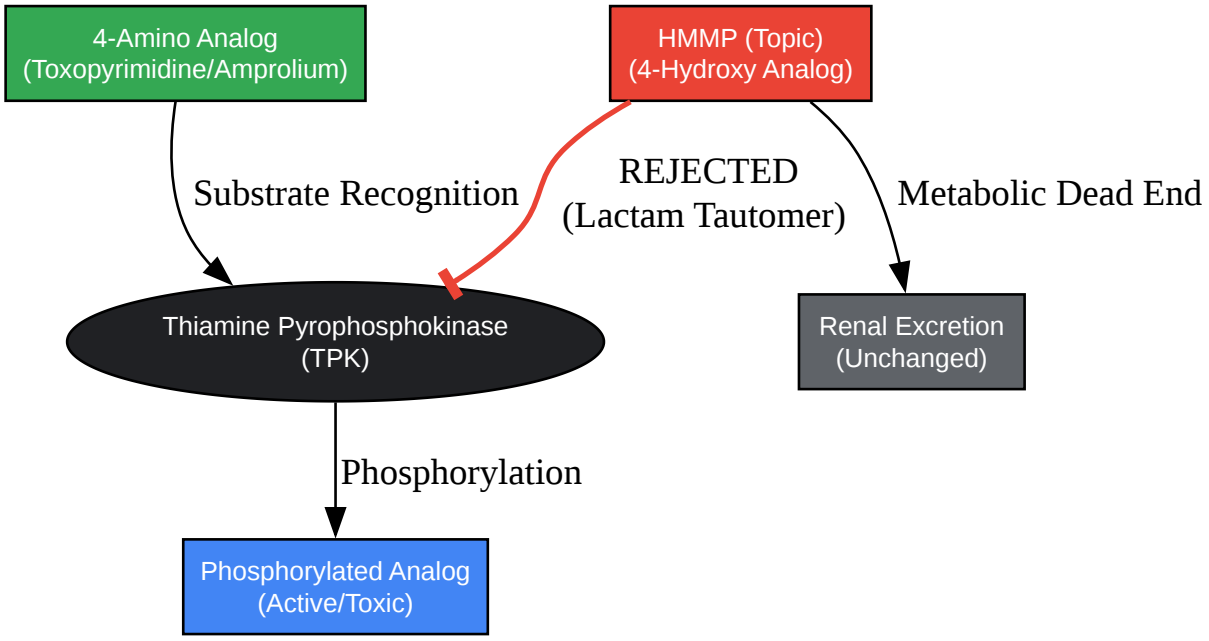
Validation Criteria:

- Positive Control (Unlabeled Thiamine): Must show >90% inhibition of signal.
- Negative Control (HMMP): Signal should remain >95% of Control (indicating no competition).
- Active Comparator (Amprolium): Signal should be ~20-40% of Control.

Pathway Visualization: The "Dead End"

Why is HMMP inactive? It cannot be phosphorylated.

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Caption: Metabolic fate of pyrimidine analogs. HMMP is rejected by TPK due to the 4-hydroxy group, leading to excretion rather than bio-activation.

Synthetic Utility & Applications

While HMMP lacks direct vitamin-related bioactivity, its stability makes it a vital intermediate in Process Chemistry.

- Impurity Marker: In the industrial synthesis of Thiamine (via the Grewe diamine route), hydrolysis of the 4-amino intermediate can yield 4-hydroxy byproducts. HMMP serves as a critical HPLC standard to quantify this degradation.
- Scaffold for Antivirals: The 6-methoxymethyl group is a known "protecting group mimic." Chemists use HMMP to synthesize acyclic nucleoside phosphonates, where the 4-OH is later chlorinated and substituted to create novel antiviral candidates.

References

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Sources

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